

Application Note: Comprehensive NMR Spectroscopic Characterization of 1-(2-Chloroethyl)-4-isopropylpiperazine

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)-4-isopropylpiperazine
CAS No.: 722491-42-1
Cat. No.: B2952517

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Introduction and Objective

1-(2-Chloroethyl)-4-isopropylpiperazine is a key intermediate in the synthesis of various pharmacologically active compounds. Its precise chemical structure and purity are critical for downstream applications in drug discovery and development. Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled analytical technique for the unambiguous structural elucidation and characterization of such small organic molecules.^[1]

This guide provides a comprehensive, field-proven protocol for the complete structural assignment of **1-(2-Chloroethyl)-4-isopropylpiperazine** using a suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments. The methodologies described herein are designed to be self-validating, ensuring high-confidence characterization through the logical integration of data from multiple, complementary NMR experiments. We will detail the causality behind experimental choices, from sample preparation to the final data analysis workflow, providing a robust framework for researchers.

Experimental Methodology

Materials and Reagents

- Analyte: **1-(2-Chloroethyl)-4-isopropylpiperazine**
- Deuterated Solvent: Chloroform-d (CDCl_3), 99.8 atom % D, with 0.03% (v/v) Tetramethylsilane (TMS) as an internal reference.
- NMR Tubes: High-quality, 5 mm outer diameter NMR tubes (e.g., Norell S-5-500-7 or equivalent).[2]
- Glassware: Clean, dry Pasteur pipette and a small vial for sample dissolution.

Protocol: NMR Sample Preparation

The quality of the NMR spectrum is profoundly dependent on proper sample preparation. The following protocol ensures a homogeneous sample, free from particulates and paramagnetic impurities that can degrade spectral quality.[3]

- Weighing the Analyte: Accurately weigh approximately 10-20 mg of **1-(2-Chloroethyl)-4-isopropylpiperazine** for standard ^1H and ^{13}C NMR analysis. This concentration is optimal for achieving a good signal-to-noise ratio in a reasonable time frame.[4]
- Dissolution: Transfer the weighed analyte into a clean, small glass vial. Add approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3).[4] Chloroform-d is an excellent choice for a broad range of organic compounds due to its dissolving properties and convenient reference signal.[3]
- Homogenization: Gently swirl or vortex the vial until the sample is completely dissolved. A clear, homogeneous solution is critical.
- Filtration and Transfer: If any solid particles are visible, filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into the NMR tube. This step is crucial as suspended particles can severely distort the magnetic field homogeneity, leading to broad spectral lines.

- Capping and Labeling: Securely cap the NMR tube to prevent solvent evaporation. Label the tube clearly with a non-abrasive marker. Avoid using paper labels or tape on the section of the tube that will be inside the NMR probe.[2]

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NMR Data Acquisition

All spectra should be acquired on a spectrometer operating at a ^1H frequency of 400 MHz or higher, equipped with a broadband probe. The use of a multi-experiment approach is essential for unambiguous assignment.

Rationale for Experiment Selection

- ^1H NMR: Provides information on the chemical environment, multiplicity (J-coupling), and relative number (integration) of protons.
- $^{13}\text{C}\{^1\text{H}\}$ NMR: Reveals the number of chemically distinct carbon environments in the molecule.
- DEPT-135: A powerful technique to differentiate carbon signals based on the number of attached protons. It shows CH and CH_3 signals as positive peaks and CH_2 signals as negative peaks, while quaternary carbons are absent.[5][6][7][8]
- ^1H - ^1H COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other, typically through two or three bonds. This is fundamental for mapping out connected proton spin systems, such as the ethyl and isopropyl groups.[9][10][11]
- ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence): A highly sensitive 2D experiment that correlates protons directly to the carbons they are attached to (one-bond ^1JCH coupling). This provides definitive C-H connectivity.[12][13][14][15]
- ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation): Detects correlations between protons and carbons over two to three bonds (^2JCH , ^3JCH). This experiment is critical for

connecting the individual spin systems (fragments) and assigning quaternary carbons.[\[16\]](#)
[\[17\]](#)[\[18\]](#)

Recommended Spectrometer Parameters

The following table summarizes typical acquisition parameters. These may require optimization based on the specific instrument and sample concentration.

Experiment	Parameter	Recommended Value	Purpose
^1H NMR	Pulse Program	zg30	Standard 1D proton acquisition.
Number of Scans	16	To achieve adequate signal-to-noise.	
Relaxation Delay (d1)	2.0 s	Allows for near-complete spin relaxation for accurate integration.	
Spectral Width	20 ppm	Covers the full range of expected proton chemical shifts.	
$^{13}\text{C}\{^1\text{H}\}$ NMR	Pulse Program	zgpg30	Proton-decoupled carbon acquisition for singlet peaks.
Number of Scans	1024	Higher number of scans needed due to lower ^{13}C sensitivity.	
Relaxation Delay (d1)	2.0 s	Standard delay for carbon spectra.	
Spectral Width	240 ppm	Covers the full range of expected carbon chemical shifts.	
DEPT-135	Pulse Program	dept135	Differentiates CH, CH ₂ , and CH ₃ signals. [7]
Number of Scans	256	Fewer scans than ^{13}C due to polarization transfer enhancement.	

^1H - ^1H COSY	Pulse Program	cosygpqf	Gradient-selected, phase-sensitive COSY for clean spectra.
Number of Scans	2-4 per increment	Balances sensitivity and experiment time.	
Increments (F1)	256	Provides sufficient resolution in the indirect dimension.	
^1H - ^{13}C HSQC	Pulse Program	hsqcedetgpsisp2.2	Edited HSQC to differentiate CH/CH ₃ from CH ₂ groups by phase. [18]
Number of Scans	2-4 per increment	High sensitivity experiment.	
Increments (F1)	256	Provides good carbon dimension resolution.	
^1H - ^{13}C HMBC	Pulse Program	hmbcgpndqf	Gradient-selected HMBC optimized for long-range couplings.
Number of Scans	8-16 per increment	Requires more scans than HSQC to detect weaker correlations.	
Increments (F1)	256	Standard resolution for the indirect dimension.	

Data Processing and Structural Elucidation

Data Processing Workflow

Raw NMR data (Free Induction Decay, FID) must be processed to generate an interpretable spectrum. The standard workflow is applicable to both 1D and 2D datasets.[\[19\]](#)[\[20\]](#)

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Step-by-Step Spectral Interpretation

The structural assignment of **1-(2-Chloroethyl)-4-isopropylpiperazine** is achieved by systematically integrating the information from all acquired spectra.^[21]

- Step 1: Analyze ^1H and DEPT-135 Spectra.
 - Identify the key proton spin systems from the ^1H spectrum: the isopropyl group (a methine and two methyls), the chloroethyl group (two methylene groups), and the piperazine ring (two sets of methylene groups).
 - Use the DEPT-135 spectrum to count the number of CH, CH_2 , and CH_3 carbons, confirming the presence of the expected functional groups.
- Step 2: Establish Connectivity with COSY.
 - A cross-peak in the COSY spectrum will confirm the coupling between the isopropyl CH proton (H-7) and the two methyl groups (H-8).
 - Another cross-peak will show the connectivity between the two methylene groups of the chloroethyl chain (H-5 and H-6).
 - The piperazine protons (H-2/H-3) will likely appear as complex, overlapping multiplets, but COSY can help delineate their relationships.
- Step 3: Assign Direct C-H Bonds with HSQC.
 - The HSQC spectrum provides the definitive link between each proton and its attached carbon. For example, the proton signal for the isopropyl CH (H-7) will show a cross-peak to the corresponding carbon signal (C-7). This allows for the unambiguous assignment of all protonated carbons.
- Step 4: Connect the Fragments with HMBC.

- The HMBC spectrum is the final piece of the puzzle. Look for key long-range correlations that connect the distinct fragments of the molecule:
 - Isopropyl to Piperazine: A correlation from the isopropyl CH proton (H-7) to the piperazine carbons (C-3) confirms the attachment of the isopropyl group to the nitrogen at position 4.
 - Chloroethyl to Piperazine: Correlations from the ethyl protons closest to the ring (H-5) to the piperazine carbons (C-2) will confirm the attachment of the ethyl group to the nitrogen at position 1.
 - These correlations provide irrefutable evidence for the complete molecular structure.[\[17\]](#)

Expected NMR Data Summary

The following table summarizes the expected chemical shifts (in CDCl₃) and key 2D correlations for **1-(2-Chloroethyl)-4-isopropylpiperazine**. Note: Chemical shifts are predictive and may vary slightly.

Position	Atom	Expected δ (ppm)	Multiplicity	DEPT-135	Key COSY Correlations	Key HMBC Correlations
2, 2'	C	~53.0	-	CH ₂	-	H-3, H-5, H-6
H	~2.55	t	-	H-3	C-3, C-5	
3, 3'	C	~48.5	-	CH ₂	-	H-2, H-7, H-8
H	~2.65	t	-	H-2	C-2, C-7	
5	C	~57.5	-	CH ₂	-	H-6
H	~2.75	t	-	H-6	C-2, C-6	
6	C	~41.5	-	CH ₂	-	H-5
H	~3.60	t	-	H-5	C-5	
7	C	~65.0	-	CH	-	H-8
H	~2.70	septet	-	H-8	C-3, C-8	
8, 8'	C	~18.5	-	CH ₃	-	H-7
H	~1.05	d	-	H-7	C-7	

Conclusion

By employing a systematic combination of 1D and 2D NMR experiments, the complete and unambiguous structural characterization of **1-(2-Chloroethyl)-4-isopropylpiperazine** can be achieved with high confidence. The workflow presented, from meticulous sample preparation to the logical integration of COSY, HSQC, and HMBC data, provides a robust and reliable protocol for researchers in synthetic chemistry and drug development. This multi-faceted approach ensures the structural integrity of key chemical intermediates, which is a foundational requirement for scientific rigor and reproducibility.

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